

P7C3-A20 vs. Other NAMPT Activators: A Comparative Guide to Neuroprotection

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Compound of Interest

Compound Name: P7C3-A20

Cat. No.: B15559695

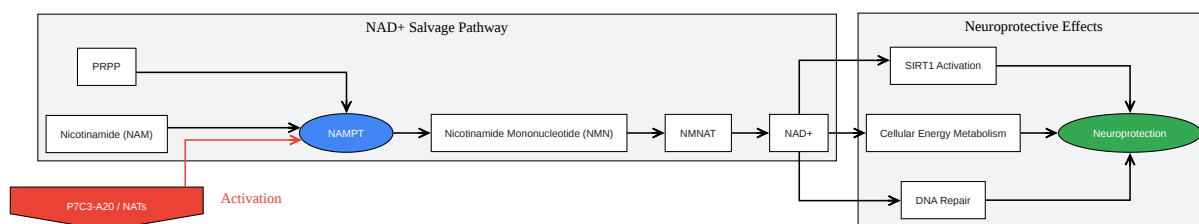
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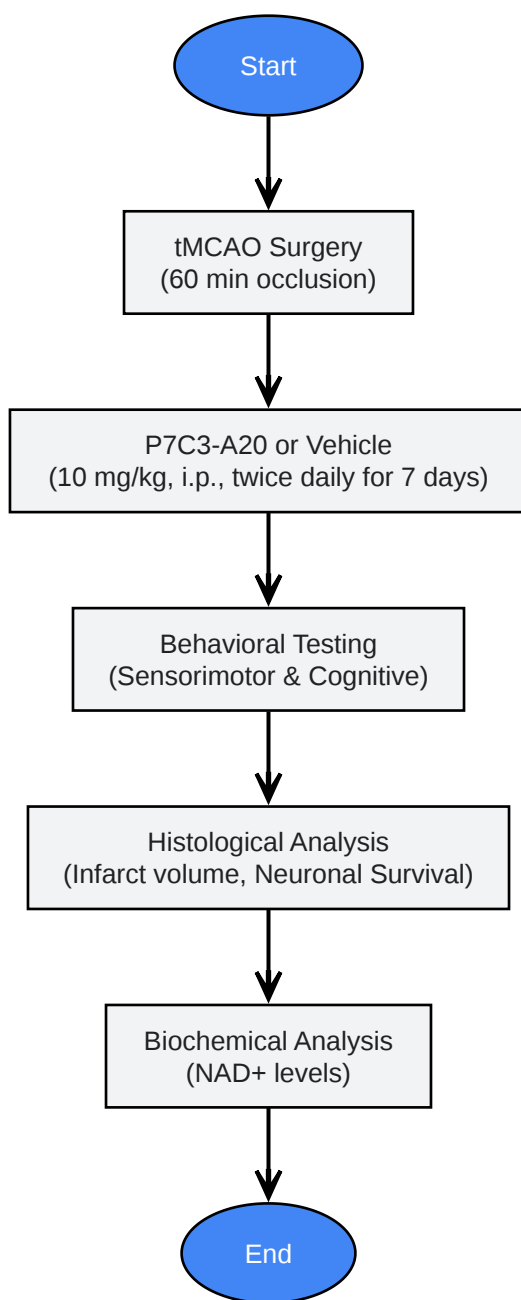
For Researchers, Scientists, and Drug Development Professionals

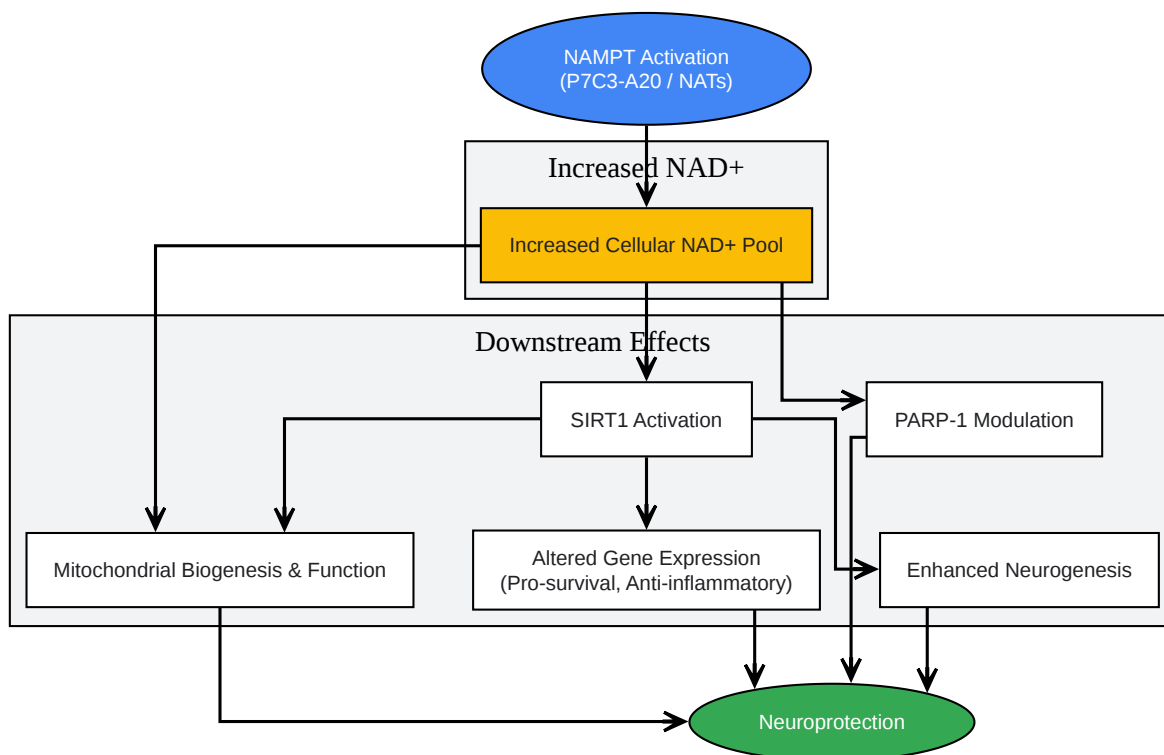
The relentless progression of neurodegenerative diseases has spurred the search for novel therapeutic strategies. One promising avenue of investigation is the modulation of nicotinamide adenine dinucleotide (NAD⁺) levels in the brain. NAD⁺ is a critical coenzyme for cellular metabolism and a substrate for key enzymes involved in neuronal survival and repair. Nicotinamide phosphoribosyltransferase (NAMPT) is the rate-limiting enzyme in the primary salvage pathway for NAD⁺ synthesis in mammals, making it an attractive therapeutic target.^[1] ^[2] This guide provides a comparative analysis of **P7C3-A20**, a well-characterized aminopropyl carbazole, and another emerging class of NAMPT activators, herein referred to as NATs (NAMPT Activators), in the context of neuroprotection.

Mechanism of Action: Boosting Neuronal NAD⁺

Both **P7C3-A20** and NATs are small molecule activators of NAMPT.^[3]^[4] By enhancing the enzymatic activity of NAMPT, these compounds increase the intracellular pool of NAD⁺.^[5] This elevation in NAD⁺ is believed to confer neuroprotection through several downstream mechanisms, including the activation of sirtuins (e.g., SIRT1), which are NAD⁺-dependent deacetylases that regulate gene expression and cellular stress responses, and by providing the necessary substrate for cellular energy metabolism and DNA repair.^[1]







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